

Application Notes and Protocols for Oxygen-19 in Nuclear Physics Research

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Compound of Interest

Compound Name: Oxygen-19

Cat. No.: B1255936

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Introduction to Oxygen-19

Oxygen-19 (^{19}O) is a short-lived radioisotope of oxygen with a nucleus containing 8 protons and 11 neutrons. While not having direct practical applications in medicine or industry due to its brief existence, ^{19}O is a valuable tool in fundamental nuclear physics research. Its study provides insights into nuclear structure, particularly the arrangement of nucleons in neutron-rich nuclei, and serves as a test for theoretical models of the atomic nucleus. This document provides an overview of the applications of ^{19}O in nuclear physics, along with protocols for its production and measurement.

Nuclear Properties of Oxygen-19

A summary of the key nuclear properties of **Oxygen-19** is presented in the table below. This data is essential for planning experiments and for the analysis of experimental results.

Property	Value
Half-life ($T_{1/2}$)	26.470(6) s
Decay Mode	100% β^- decay
Daughter Nucleus	^{19}F
Spin and Parity (J^π)	$5/2^+$
Mass Excess	3.33289 MeV
Beta Decay Energy (Q_{β^-})	4.8203(26) MeV
Primary Beta Energies (Intensity)	1.4425(14) MeV (54.4%), 2.1032(15) MeV (45.4%)
Primary Gamma Energies (Intensity)	0.197142(4) MeV (95.9%), 1.356843(8) MeV (50.4%)

Applications in Nuclear Physics Research

The primary utility of **Oxygen-19** in nuclear physics lies in the study of nuclear structure and reaction dynamics.

- Shell Model Studies:** The nuclear shell model is a cornerstone of nuclear theory, describing the arrangement of protons and neutrons in discrete energy levels or "shells." **Oxygen-19**, with its neutron number of 11, provides a testing ground for shell model calculations in neutron-rich isotopes. By studying the energy levels and decay properties of ^{19}O and its daughter nucleus ^{19}F , researchers can validate and refine the theoretical predictions of the shell model.
- Neutron Capture Cross-Section Measurements:** The $^{18}\text{O}(n,\gamma)^{19}\text{O}$ reaction is of interest in nuclear astrophysics, particularly in understanding nucleosynthesis in certain stellar environments. Accurate measurements of the cross-section of this reaction help to constrain models of stellar evolution and element formation.
- Spectral Interference in Neutron Activation Analysis (NAA):** In the technique of in-vivo neutron activation analysis (IVNAA) used for elemental composition studies in biological samples, the production of ^{19}O from the activation of naturally occurring ^{18}O in water can be

a source of spectral interference. The gamma rays emitted from the decay of ^{19}O can overlap with the signals from the elements of interest, necessitating careful analysis and correction.

Production of Oxygen-19

Oxygen-19 is an artificially produced radionuclide. The most common method for its production is through the neutron capture reaction on a stable isotope of oxygen, Oxygen-18.

Production via $^{18}\text{O}(n,\gamma)^{19}\text{O}$ Reaction

This method involves the irradiation of a target enriched in Oxygen-18 with a source of neutrons. The effective cross-section for this reaction with thermal neutrons is approximately 2.2×10^{-4} barns.

- Target Preparation:
 - Prepare a sample of water enriched in Oxygen-18 (H_2^{18}O). The level of enrichment will determine the final yield of ^{19}O .
 - Encapsulate the enriched water in a sealed, high-purity quartz or polyethylene vial suitable for irradiation in a nuclear reactor or with a neutron generator.
- Irradiation:
 - Place the encapsulated target in a high-flux neutron environment. A research nuclear reactor is a common source of the required neutron flux.
 - The irradiation time should be optimized based on the half-life of ^{19}O (26.470 s). An irradiation time of 1-2 half-lives is typically sufficient to approach saturation activity.
- Post-Irradiation Handling:
 - Rapidly transfer the irradiated target from the irradiation position to the experimental setup. Pneumatic transfer systems are often employed for this purpose to minimize decay losses.
 - All handling of the irradiated target must be performed with appropriate radiation shielding and safety precautions due to the presence of ionizing radiation.

- Measurement:
 - Position the irradiated target in front of a suitable detector system for the intended measurement (e.g., a high-purity germanium detector for gamma-ray spectroscopy).
 - Commence data acquisition immediately to capture the decay of the short-lived ^{19}O .

Experimental Setups for Studying Oxygen-19

The study of **Oxygen-19** typically involves the detection of the beta particles and gamma rays emitted during its decay.

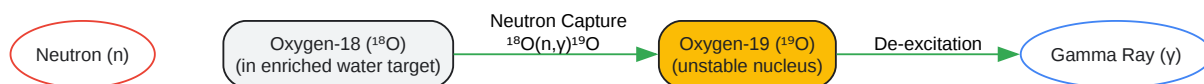
- **Gamma-Ray Spectroscopy:** High-purity germanium (HPGe) detectors are the standard for high-resolution gamma-ray spectroscopy. These detectors allow for the precise measurement of the energies and intensities of the gamma rays emitted from the decay of ^{19}O . The detector is typically surrounded by lead shielding to reduce background radiation.
- **Beta Spectroscopy:** While less common for ^{19}O studies, plastic scintillators or silicon detectors can be used to measure the energy spectrum of the emitted beta particles.
- **Coincidence Measurements:** To elucidate the decay scheme, coincidence measurements can be performed where both a beta particle and a subsequent gamma ray are detected simultaneously. This helps to establish the relationships between the different energy levels in the daughter nucleus.

Decay Scheme and Gamma-Ray Spectroscopy of Oxygen-19

Oxygen-19 decays via beta emission to excited states of Fluorine-19, which then de-excite by emitting gamma rays. The primary decay branches populate the 1.554 MeV and 0.197 MeV excited states of ^{19}F .

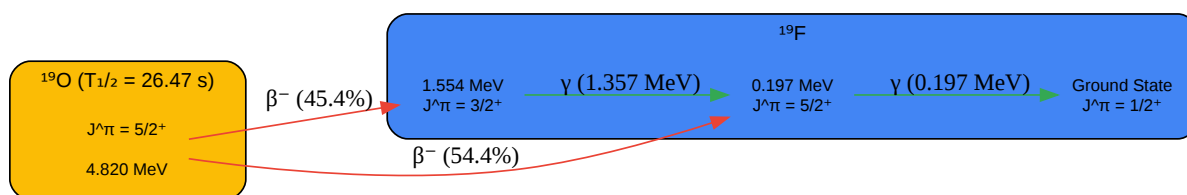
The gamma-ray spectrum of ^{19}O is characterized by two prominent peaks at 197.1 keV and 1356.8 keV. The analysis of these gamma rays provides a clear signature for the presence of ^{19}O .

Visualizations



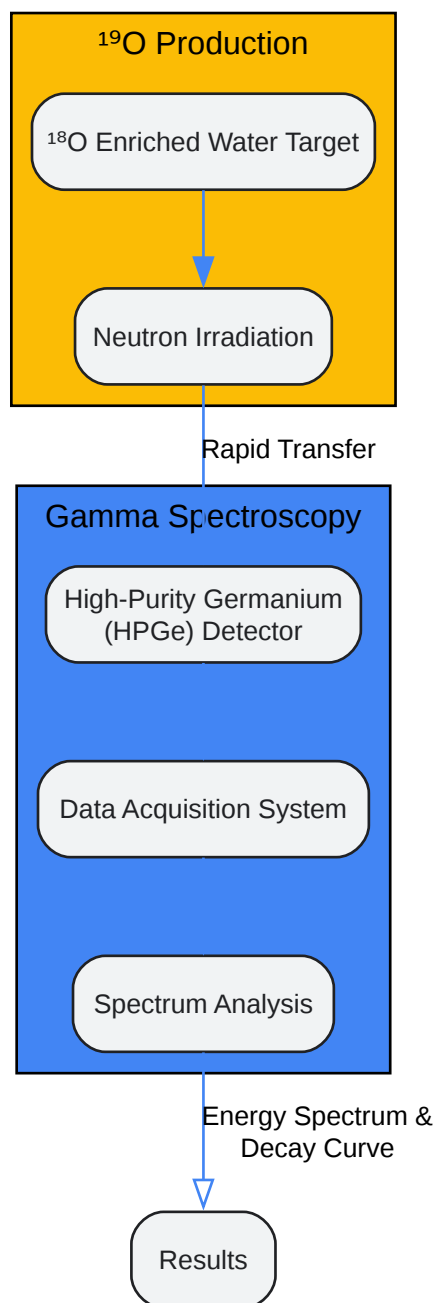
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Caption: Production of **Oxygen-19** via neutron capture on Oxygen-18.



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Caption: Simplified decay scheme of **Oxygen-19** to Fluorine-19.



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Caption: Experimental workflow for gamma spectroscopy of **Oxygen-19**.

- To cite this document: BenchChem. [Application Notes and Protocols for Oxygen-19 in Nuclear Physics Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1255936/docs#application-notes-and-protocols-for-oxygen-19-in-nuclear-physics-research\]](https://www.benchchem.com/product/b1255936/docs#application-notes-and-protocols-for-oxygen-19-in-nuclear-physics-research)

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